

Technical Support Center: Ruthenium Iodide Catalysis and Solvent Polarity Effects

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Compound of Interest

Compound Name: Ruthenium iodide

Cat. No.: B1582804

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guidance and frequently asked questions (FAQs) regarding the impact of solvent polarity on the activity of **Ruthenium iodide** catalysts. All quantitative data is summarized for easy comparison, and detailed experimental protocols for key reactions are provided.

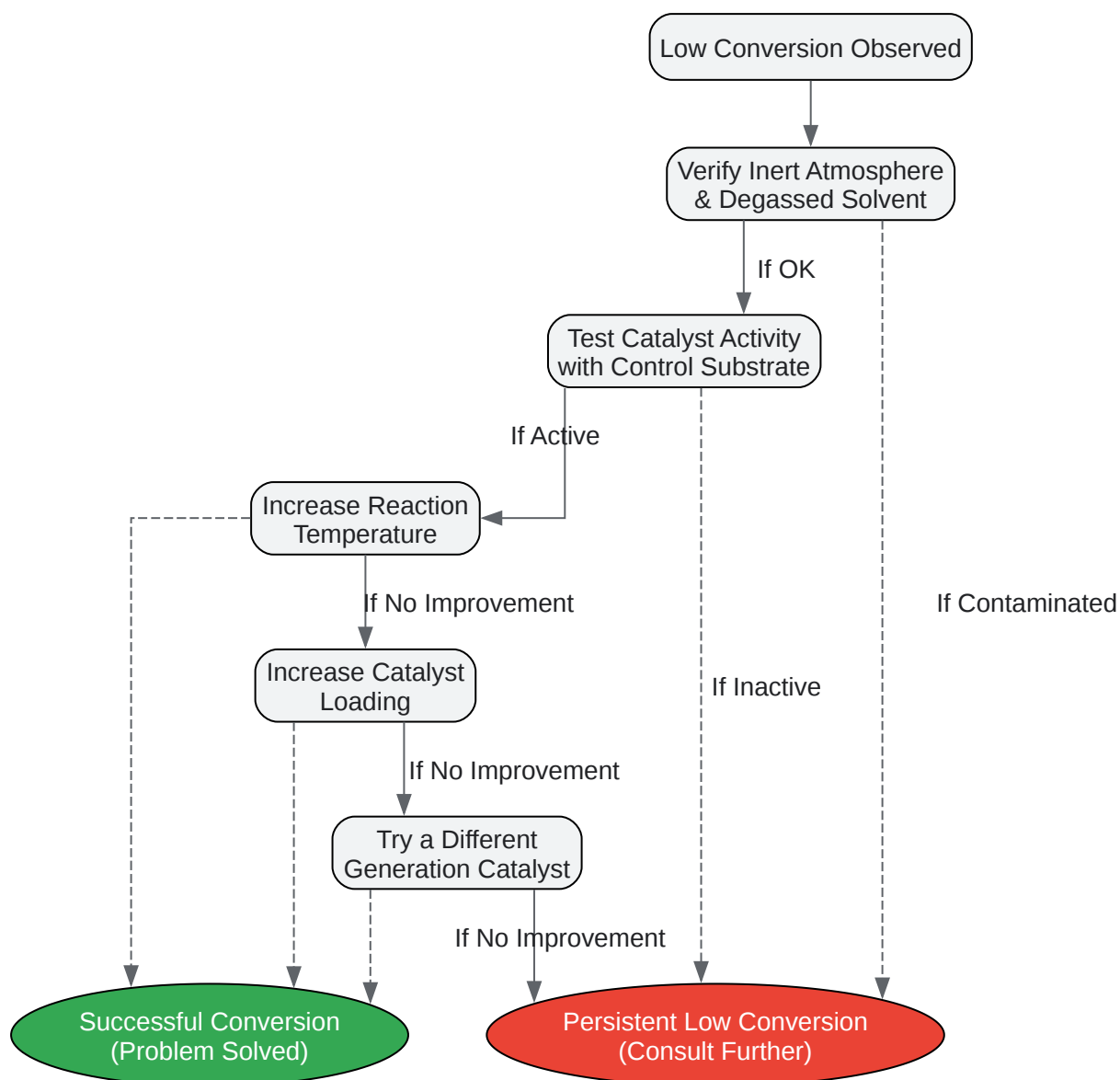
Troubleshooting Guides

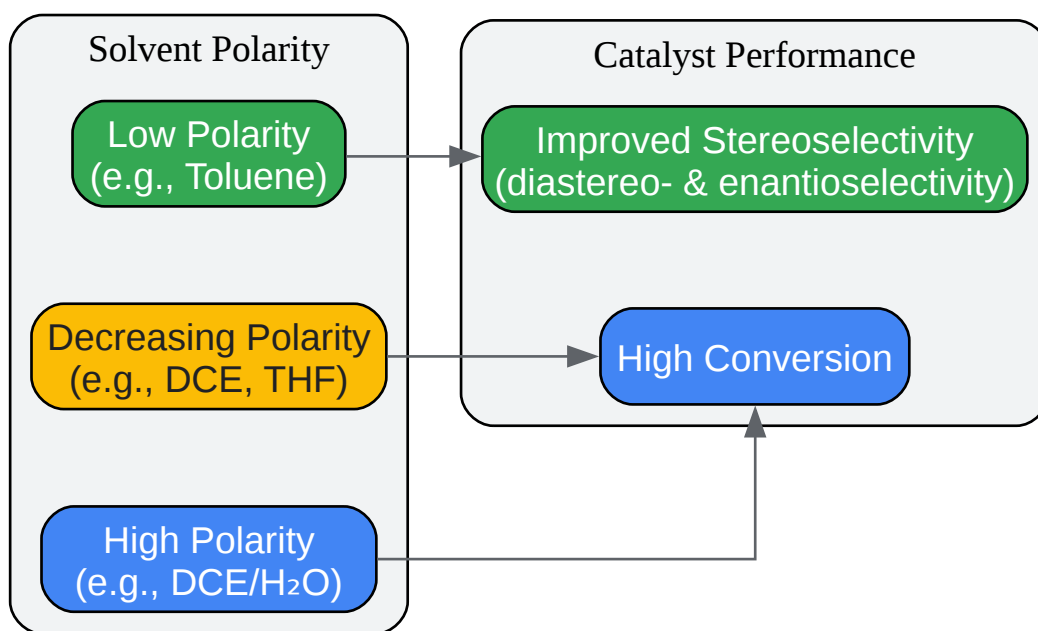
This section addresses common issues encountered during experiments with **Ruthenium iodide** catalysts, with a focus on how solvent choice can be the root cause and solution.

Guide 1: Low Conversion or Stalled Reaction in Olefin Metathesis

Problem: Your ring-closing metathesis (RCM) or cross-metathesis (CM) reaction is showing low conversion, or the reaction has stalled before completion.

Troubleshooting Workflow:





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